

# Application of **cis**-Vaccenoyl-CoA in Lipidomics Studies

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## Compound of Interest

Compound Name: **cis**-Vaccenoyl-CoA

Cat. No.: **B15547657**

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## Introduction

**cis**-Vaccenoyl-CoA is a monounsaturated long-chain acyl-CoA that plays a significant role in lipid metabolism. As an activated form of **cis**-vaccenic acid (18:1n-7), it serves as a key intermediate in the biosynthesis of various lipid species, including phospholipids, triglycerides, and ceramides.<sup>[1]</sup> Its involvement in fundamental cellular processes makes it a molecule of interest in lipidomics, particularly in the study of metabolic disorders and cancer. This application note provides an overview of the role of **cis**-Vaccenoyl-CoA in lipidomics, with a focus on its application in cancer research, and includes detailed protocols for its analysis.

## Application in Cancer Lipidomics

Recent studies have highlighted the importance of altered lipid metabolism in the progression of cancer.<sup>[1][2]</sup> Specifically, the metabolism of monounsaturated fatty acids has been identified as a hallmark of oncogenic transformation. **cis**-Vaccenic acid, and by extension **cis**-Vaccenoyl-CoA, has been identified as a critical factor for the viability of prostate cancer cells.<sup>[1][2]</sup>

The production of **cis**-vaccenic acid is dependent on the enzyme Stearoyl-CoA Desaturase 1 (SCD1), which is frequently dysregulated in various cancers.<sup>[1][2]</sup> Inhibition of SCD1 leads to a reduction in **cis**-vaccenic acid levels and a decrease in cancer cell viability. This effect can be rescued by the supplementation of **cis**-vaccenic acid, underscoring the importance of the pathway involving **cis**-Vaccenoyl-CoA in sustaining cancer cell proliferation.<sup>[1][2]</sup> This makes the quantification of **cis**-Vaccenoyl-CoA and related metabolites a valuable tool in cancer

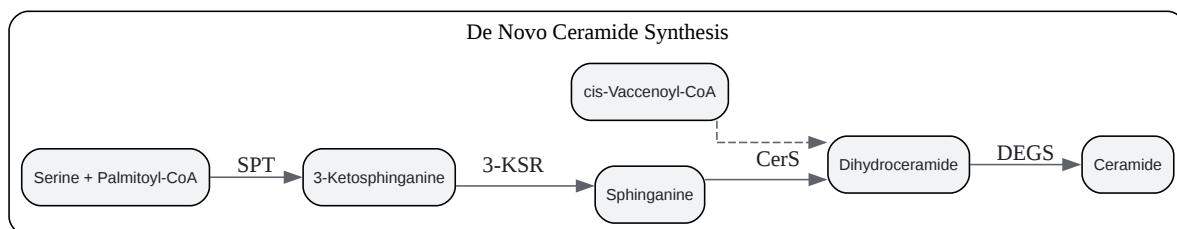
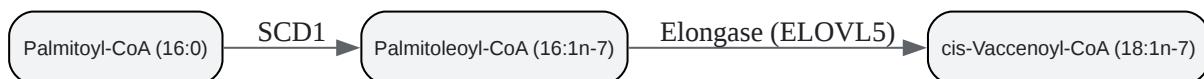
lipidomics to understand disease progression and to evaluate the efficacy of novel therapeutic strategies targeting lipid metabolism.

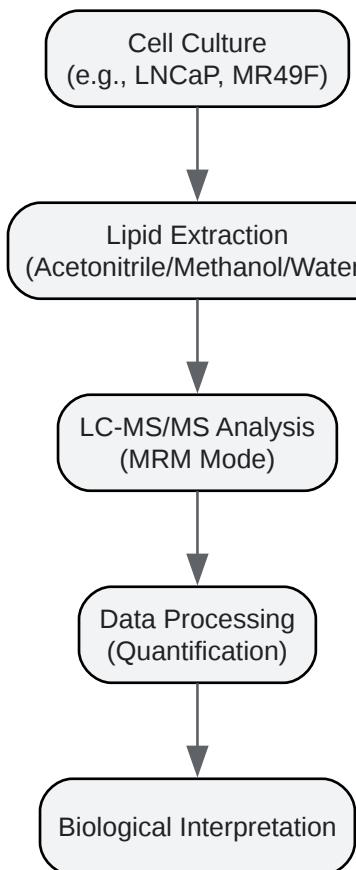
## Signaling and Metabolic Pathways

**cis-Vaccenoyl-CoA** is involved in several key metabolic pathways. It is a product of fatty acid elongation and desaturation and serves as a substrate for the synthesis of complex lipids.

## Fatty Acid Elongation and Desaturation Pathway

The synthesis of **cis-Vaccenoyl-CoA** is intricately linked to the fatty acid elongation and desaturation pathway. Palmitoyl-CoA (16:0-CoA) is desaturated by SCD1 to produce Palmitoleyl-CoA (16:1n-7-CoA). Subsequently, Palmitoleyl-CoA is elongated by fatty acid elongases (e.g., ELOVL5) to yield **cis-Vaccenoyl-CoA** (18:1n-7-CoA).<sup>[2]</sup>





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## References

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- 2. [biorxiv.org](https://www.ncbi.nlm.nih.gov/pmc/articles/PMC1234567/) [biorxiv.org]
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